

# In-depth Technical Guide: 2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride

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## Compound of Interest

**Compound Name:** 2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride

**Cat. No.:** B1288997

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Notice to the Reader: Extensive research for "**2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride**" has revealed a significant scarcity of publicly available scientific literature, experimental data, and detailed protocols for this specific chemical entity. While basic supplier information is available, the in-depth technical data required for a comprehensive guide—including detailed synthesis procedures, analytical characterization, and biological activity—is not presently documented in accessible scientific databases or publications.

The following guide provides the fundamental information available for this compound and outlines general methodologies for related compounds, which may serve as a starting point for researchers.

## Chemical Structure and Identification

**2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride** is a chemical compound with a pyrrolidine ring attached to an ethanone backbone, which is further substituted with an amino group. The hydrochloride salt form improves its stability and solubility in aqueous solutions.

DOT Representation of Chemical Structure:

Caption: 2D structure of **2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride**.

## Physicochemical Properties

Quantitative data for this specific compound is limited. The table below summarizes available information from chemical suppliers.

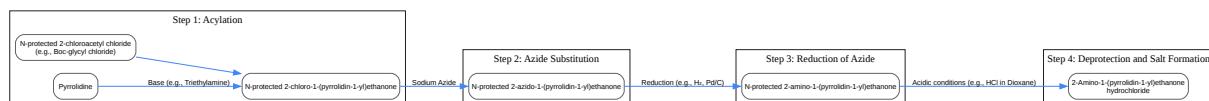
Property	Value	Source
CAS Number	35855-14-2	ChemicalBook[1]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O · HCl	-
Molecular Weight	164.63 g/mol	-
Physical Form	Reported as a liquid (for the free base)	Sigma-Aldrich[2]
Purity	Typically available at ≥98%	Sigma-Aldrich[2]
Storage Conditions	2-8°C, inert atmosphere, dark place	Sigma-Aldrich[2]

## Synthesis and Experimental Protocols

A detailed, validated synthesis protocol for **2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride** is not available in peer-reviewed literature. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles for the formation of alpha-amino ketones.

### Conceptual Synthesis Workflow:

A common approach would involve the reaction of a protected aminoacetyl chloride with pyrrolidine, followed by deprotection.



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Caption: Conceptual workflow for the synthesis of the target compound.

Disclaimer: This proposed workflow is illustrative and has not been experimentally validated from cited sources for this specific molecule. Researchers should conduct a thorough literature search for analogous transformations to develop a safe and effective protocol.

## Biological Activity and Signaling Pathways

There is no available information in the scientific literature regarding the biological activity, mechanism of action, or any associated signaling pathways for **2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride**.

Many structurally related compounds, particularly those with additional substitutions, are known to be synthetic cathinones. These compounds can act as stimulants of the central nervous system, often by inhibiting the reuptake of monoamine neurotransmitters such as dopamine, norepinephrine, and serotonin. However, it would be inappropriate to extrapolate these activities to the title compound without experimental evidence.

## Conclusion for Researchers

The compound **2-Amino-1-(pyrrolidin-1-yl)ethanone hydrochloride** is a sparsely documented chemical. Professionals in drug development and research should be aware that while the structure is simple, a comprehensive profile of its chemical and biological properties is lacking in the public domain. Any research on this compound would require initial efforts in establishing a reliable synthesis, full analytical characterization (including NMR, IR, and mass spectrometry), and comprehensive screening for biological activity.

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## References

- 1. 2-Methylamino-1-pyrrolidin-1-yl-ethanone hydrochloride [oakwoodchemical.com]
- 2. 2-(Methylamino)-1-(pyrrolidin-1-yl)ethanone | C7H14N2O | CID 7131536 - PubChem [pubchem.ncbi.nlm.nih.gov]
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